

Contamination issues in Xenon-123 handling and storage

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Compound of Interest

Compound Name: Xenon-123

Cat. No.: B1222699

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Xenon-123 Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the safe handling, storage, and quality control of **Xenon-123** (^{123}Xe). Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental procedures.

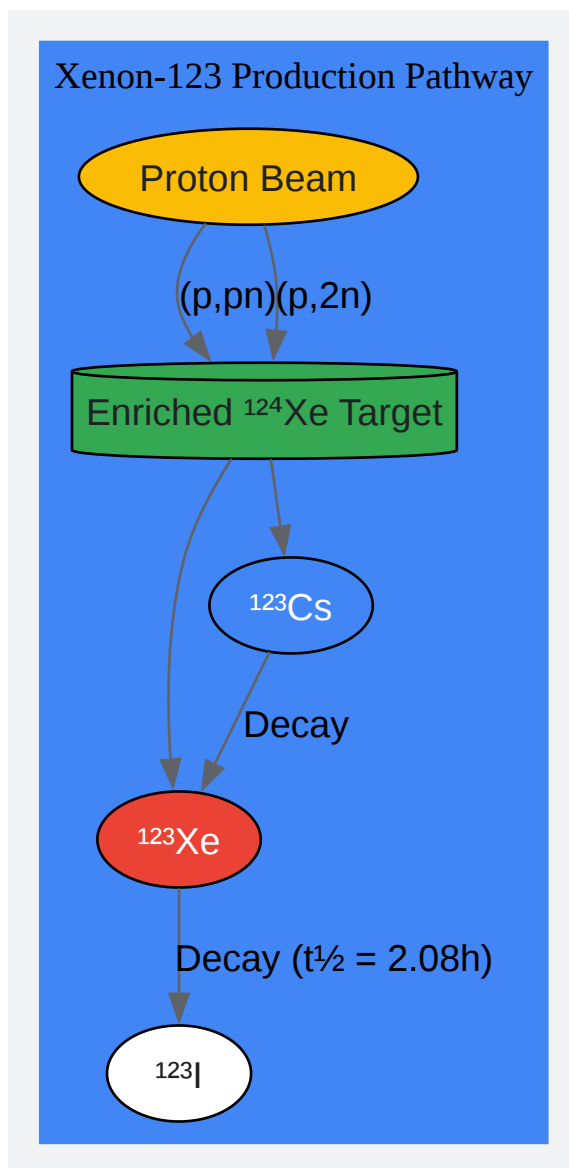
Frequently Asked Questions (FAQs)

1. What is **Xenon-123** and what are its primary characteristics?

Xenon-123 is a radioactive isotope of xenon with a physical half-life of 2.08 hours.^[1] It decays by electron capture and positron emission to Iodine-123 (^{123}I), a widely used medical radioisotope for diagnostic imaging.^[1]

2. How is **Xenon-123** produced?

Xenon-123 is typically produced in a cyclotron by bombarding a highly enriched Xenon-124 (^{124}Xe) target with protons. The primary nuclear reaction is $^{124}\text{Xe}(p,pn)^{123}\text{Xe}$. Another reaction that can occur is $^{124}\text{Xe}(p,2n)^{123}\text{Cs}$, which then rapidly decays to ^{123}Xe .



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Xenon-123 Production and Decay Pathway

Contamination Issues and Quality Control

3. What are the common radionuclidic impurities in **Xenon-123**?

The most common radionuclidic impurities in **Xenon-123** produced from a ^{124}Xe target are other xenon isotopes. The presence of stable Xenon-126 (^{126}Xe) in the target material can lead to the formation of Xenon-125 (^{125}Xe) via the $^{126}\text{Xe}(p,pn)^{125}\text{Xe}$ reaction. Other potential but less common impurities can arise from other stable xenon isotopes present in the enriched target.

4. How can I assess the radionuclidic purity of my **Xenon-123** sample?

Gamma-ray spectroscopy is the most effective method for determining the radionuclidic purity of a **Xenon-123** sample.[2] By analyzing the gamma-ray spectrum, you can identify and quantify the presence of any gamma-emitting impurities.

Quantitative Data Summary: Common Radionuclidic Impurities in **Xenon-123** Production

Radionuclide	Half-life	Principal Gamma-ray Energies (keV)	Production Reaction from Target Impurities
Xenon-123 (^{123}Xe)	2.08 hours	148.9, 178.1, 278.8	$^{124}\text{Xe}(p,pn)^{123}\text{Xe}$
Xenon-122 (^{122}Xe)	20.1 hours	564.1	$^{124}\text{Xe}(p,3n)^{122}\text{Cs} \rightarrow ^{122}\text{Xe}$
Xenon-125 (^{125}Xe)	16.9 hours	188.4, 243.4	$^{126}\text{Xe}(p,pn)^{125}\text{Xe}$
Xenon-127 (^{127}Xe)	36.4 days	172.1, 202.9, 375.0	$^{128}\text{Xe}(p,pn)^{127}\text{Xe}$

Experimental Protocol: Radionuclidic Purity of **Xenon-123** by Gamma Spectroscopy

This protocol outlines the procedure for determining the radionuclidic purity of a **Xenon-123** gas sample using a high-purity germanium (HPGe) detector.

Objective: To identify and quantify gamma-emitting radionuclidic impurities in a **Xenon-123** sample.

Materials:

- **Xenon-123** gas sample in a shielded container.
- High-purity germanium (HPGe) detector coupled to a multichannel analyzer (MCA).
- Lead shielding for the detector.

- Calibrated gamma-ray sources for energy and efficiency calibration (e.g., ^{133}Ba , ^{137}Cs , ^{60}Co).
- Gas handling manifold for safe transfer of the **Xenon-123** sample.

Procedure:

- System Calibration:
 - Perform an energy and efficiency calibration of the HPGe detector using the calibrated gamma-ray sources. This is crucial for accurate identification and quantification of radionuclides.
- Background Measurement:
 - Acquire a background spectrum for a sufficient amount of time with the detector in its shielding to identify background radiation.
- Sample Preparation and Measurement:
 - Safely transfer a known volume of the **Xenon-123** gas from its storage container to a counting vial compatible with the detector geometry using a gas handling manifold.
 - Place the sample at a reproducible distance from the detector.
 - Acquire the gamma-ray spectrum for a pre-determined time to achieve adequate counting statistics.
- Data Analysis:
 - Subtract the background spectrum from the sample spectrum.
 - Identify the characteristic gamma-ray peaks of **Xenon-123** (148.9, 178.1, 278.8 keV).
 - Search for and identify any other gamma-ray peaks that do not correspond to **Xenon-123**.
 - Calculate the activity of **Xenon-123** and any identified impurities using the efficiency calibration data.

- Determine the radionuclidic purity by expressing the activity of each impurity as a percentage of the total activity.

Gamma Spectroscopy Quality Control Workflow

System Calibration
(Energy & Efficiency)



Background Spectrum
Acquisition



Sample Preparation
(Gas Transfer)



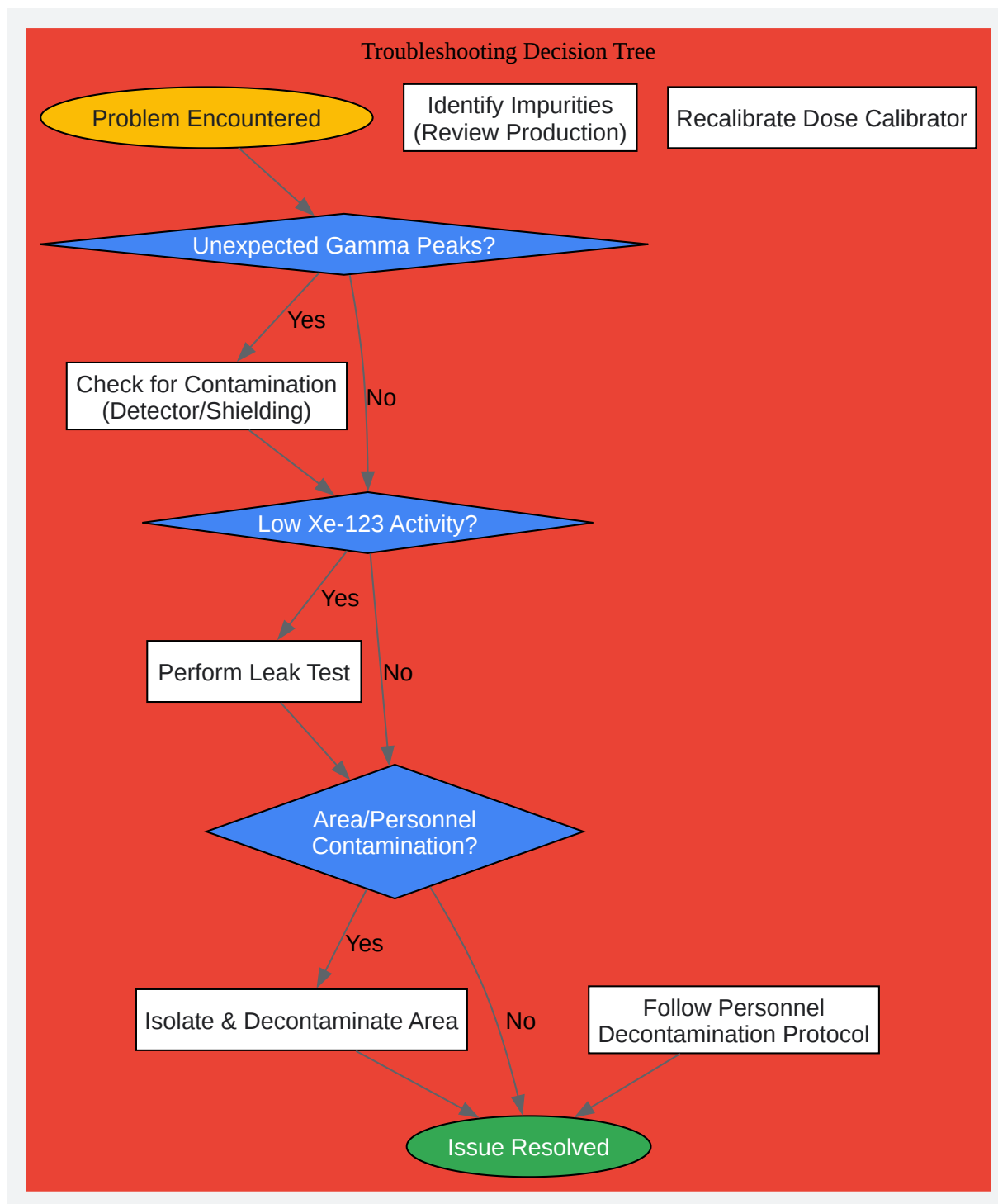
Sample Spectrum
Acquisition



Data Analysis:
- Background Subtraction
- Peak Identification
- Activity Calculation



Determine Radionuclidic Purity



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References

- 1. Xenon-123 - isotopic data and properties [chemlin.org]
- 2. eanm.org [eanm.org]
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